

Navigating the Safe Handling of Fmoc-Lys(5-FITC)-OH: A Technical Guide

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Compound of Interest

Compound Name: Fmoc-Lys(5-FITC)-OH

Cat. No.: B12402721

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For Researchers, Scientists, and Drug Development Professionals

Fmoc-Lys(5-FITC)-OH is a fluorescently labeled amino acid derivative crucial for the synthesis of labeled peptides and proteins. Its use in research and development necessitates a thorough understanding of its safety profile and proper handling procedures to ensure the well-being of laboratory personnel and the integrity of experimental outcomes. This technical guide provides a comprehensive overview of the safety and handling precautions for **Fmoc-Lys(5-FITC)-OH**, drawing from available safety data sheets and product information.

Hazard Identification and Classification

According to the available Safety Data Sheet (SDS), **Fmoc-Lys(5-FITC)-OH** is not classified as a hazardous substance or mixture. However, as with any chemical reagent, it is prudent to handle it with care to avoid potential health effects. The primary routes of exposure are inhalation, skin contact, and eye contact.

Potential Health Effects:

- Inhalation: May be harmful if inhaled and could cause respiratory tract irritation.[\[1\]](#)[\[2\]](#)
- Skin Contact: May be harmful if absorbed through the skin and may cause skin irritation.[\[1\]](#)[\[2\]](#)
- Eye Contact: May cause eye irritation.[\[1\]](#)

- Ingestion: May be harmful if swallowed.

At present, there is no data available on carcinogenic, mutagenic, or reproductive effects. No components of this product at levels greater than or equal to 0.1% are identified as probable, possible, or confirmed human carcinogens by IARC, ACGIH, or NTP.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **Fmoc-Lys(5-FITC)-OH** is provided in the table below.

Property	Value	Reference
Chemical Formula	C42H35N3O9S	
CAS Number	1095493-05-2	
Appearance	Solid	
Solubility	Soluble in organic solvents	
Chemical Stability	Stable under recommended storage conditions.	

Safe Handling and Storage

Proper handling and storage are paramount to maintaining the stability of **Fmoc-Lys(5-FITC)-OH** and ensuring a safe laboratory environment.

Handling Precautions

- Engineering Controls: Use only in areas with appropriate exhaust ventilation, such as a chemical fume hood. Ensure that eyewash stations and safety showers are readily accessible.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles.
 - Skin Protection: Wear protective gloves and a lab coat.

- Respiratory Protection: If dust is generated, a dust respirator is recommended. For operations with the potential for significant inhalation exposure, a self-contained breathing apparatus should be used.
- General Hygiene: Avoid inhalation, and contact with eyes and skin. Avoid the formation of dust and aerosols. Wash hands thoroughly after handling.

Storage Conditions

Store the compound in a tightly sealed container in a cool, well-ventilated area. Keep away from direct sunlight and sources of ignition. The recommended storage temperatures and expected stability are outlined below.

Storage Condition	Powder Stability	In Solvent Stability	Reference
-20°C	3 years	1 month	
4°C	2 years	Not specified	
-80°C	Not specified	6 months	

The product can be shipped at room temperature for a duration of less than two weeks.

Accidental Release and First Aid Measures

In the event of an accidental release or exposure, follow these procedures promptly.

Accidental Release Measures

- Small Spills: Use appropriate tools to carefully sweep or scoop up the spilled solid material and place it into a suitable container for disposal.
- Large Spills: Use a shovel to collect the material and place it in a convenient waste disposal container. Avoid generating dust. Ventilate the area and wash the spill site after material pickup is complete.

First Aid Measures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- **Skin Contact:** Remove contaminated clothing and rinse the affected skin area thoroughly with large amounts of water. Call a physician if irritation develops.
- **Inhalation:** Move the exposed individual to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation. Seek medical attention.
- **Ingestion:** Wash out the mouth with water. Do NOT induce vomiting. Call a physician.

Fire-Fighting and Disposal Considerations

Fire-Fighting Measures

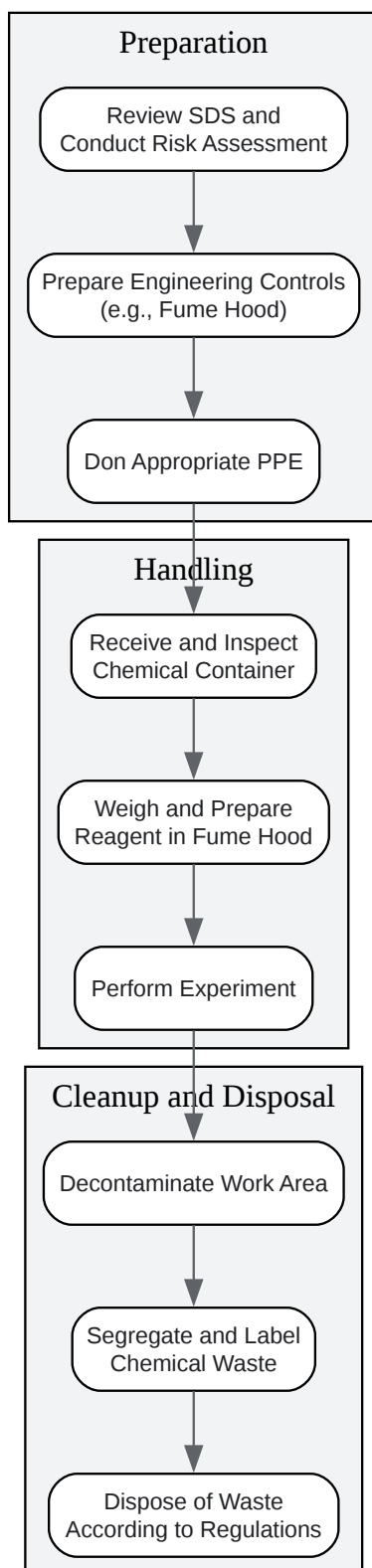
- **Suitable Extinguishing Media:** Use water spray, dry chemical, foam, or carbon dioxide.
- **Hazardous Combustion Products:** During a fire, irritant fumes may be emitted.
- **Special Protective Equipment:** Firefighters should wear a self-contained breathing apparatus and full protective gear.

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.

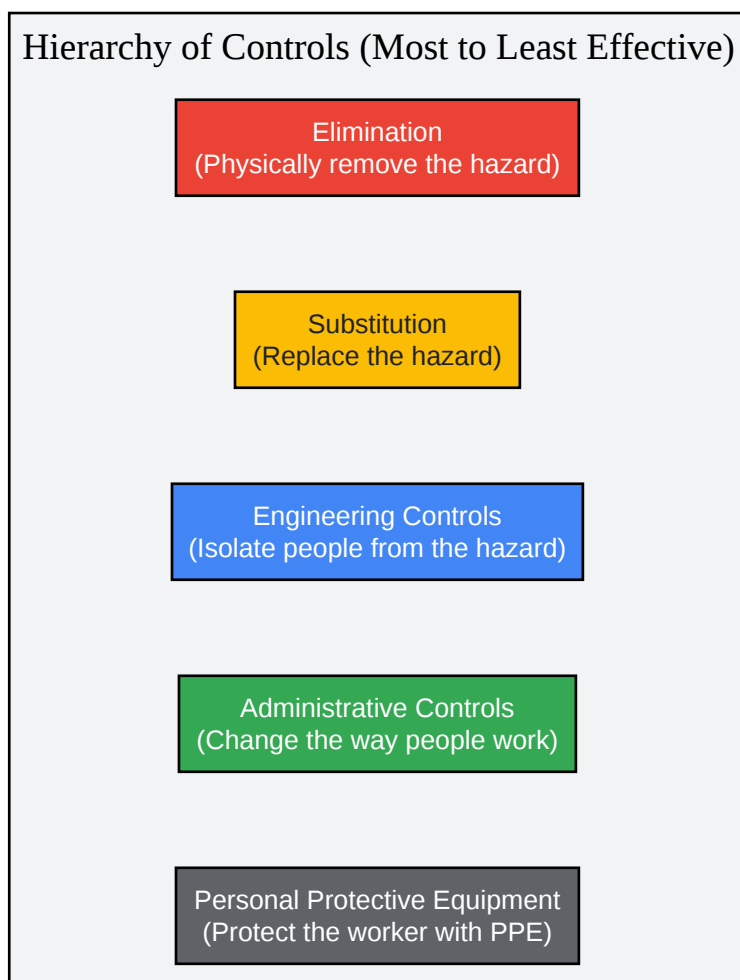
Experimental Workflow and Hazard Control

The following diagrams illustrate the general workflow for safely handling chemical reagents and the hierarchy of controls for minimizing exposure.



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Caption: Workflow for the safe handling of chemical reagents.



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Caption: Hierarchy of controls for minimizing chemical exposure.

Disclaimer: The information provided in this guide is based on currently available safety data sheets and is intended for use by qualified professionals. It is not exhaustive and should be used as a supplement to, not a replacement for, comprehensive safety training and institutional safety protocols. The user is solely responsible for the safe use of this material.

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References

- 1. peptide.com [peptide.com]
- 2. peptide.com [peptide.com]
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